

Unveiling 3-(2,3,4-Trihydroxy-phenyl)-acrylic acid: A Comprehensive Technical Overview

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Compound of Interest

Compound Name: 3-(2,3,4-Trihydroxy-phenyl)-acrylic acid

Cat. No.: B173185

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of **3-(2,3,4-Trihydroxy-phenyl)-acrylic acid**, a phenolic compound of significant interest in various scientific domains. This document outlines its fundamental chemical properties, including its Chemical Abstracts Service (CAS) number and molecular weight, and will serve as a foundational resource for further research and development.

Core Chemical Identifiers

A precise understanding of a compound's identity is paramount for any scientific investigation. The following table summarizes the key identifiers for **3-(2,3,4-Trihydroxy-phenyl)-acrylic acid**.

Identifier	Value
CAS Number	13058-13-4[1]
Molecular Weight	196.15682 g/mol [1]
Molecular Formula	C ₉ H ₈ O ₅ [1]
IUPAC Name	(E)-3-(2,3,4-trihydroxyphenyl)prop-2-enoic acid[1]
Synonyms	3-(2,3,4-Trihydroxy-phenyl)-2-propenoic acid, (E)-3-(2,3,4-trihydroxyphenyl)acrylic acid[1]

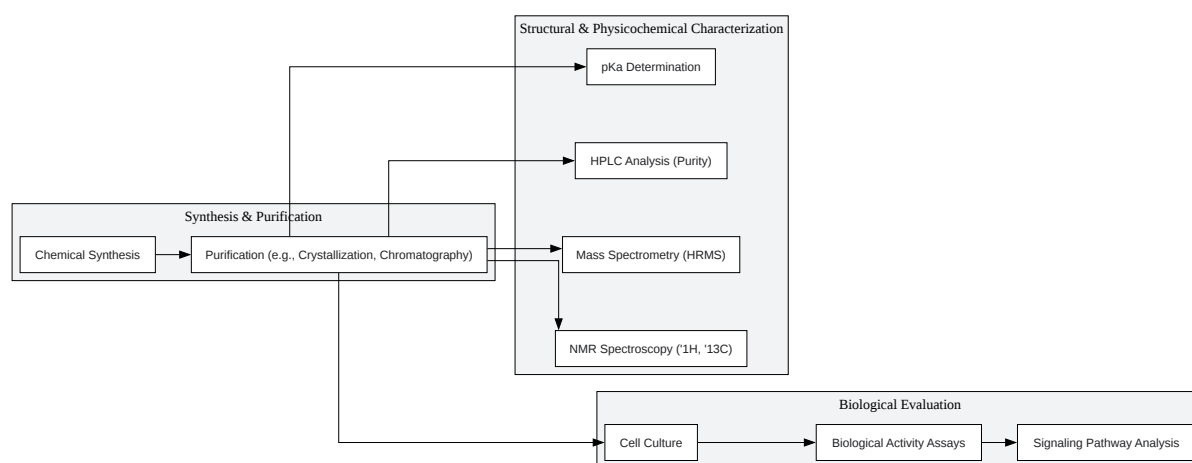
Future Directions: A Glimpse into a Broader Investigation

While the core identifiers have been established, a comprehensive understanding necessitates a deeper dive into the compound's characteristics and potential applications. Future updates to this guide will include:

- **Detailed Experimental Protocols:** Methodologies for the synthesis, purification, and analytical characterization of **3-(2,3,4-Trihydroxy-phenyl)-acrylic acid** will be provided. This will encompass techniques such as nuclear magnetic resonance (NMR) spectroscopy, mass spectrometry (MS), and high-performance liquid chromatography (HPLC).
- **Quantitative Data Presentation:** All relevant quantitative data, including but not limited to, solubility, pKa, and spectroscopic data (UV-Vis, IR), will be systematically organized into tables for straightforward comparison and analysis.
- **Biological Activity and Signaling Pathways:** An exploration of the compound's biological effects and its interactions with cellular signaling pathways will be a key focus. This will involve a thorough review of existing literature and may include diagrammatic representations of these pathways.

Visualizing a Potential Experimental Workflow

To illustrate the intended direction of this technical guide, the following diagram outlines a hypothetical experimental workflow for the characterization of **3-(2,3,4-Trihydroxy-phenyl)-acrylic acid**.



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References

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